

1-(2-Dimethylaminoethyl)piperazine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(2-Dimethylaminoethyl)piperazine

Cat. No.: B1333714

[Get Quote](#)

A Technical Overview of 1-(2-Dimethylaminoethyl)piperazine

For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical compounds is paramount. This guide provides an in-depth look at **1-(2-Dimethylaminoethyl)piperazine**, a tertiary amine and a piperazine derivative.

Core Chemical Properties

1-(2-Dimethylaminoethyl)piperazine, also known by synonyms such as N,N-Dimethyl-1-piperazineethanamine and N,N-Dimethyl-2-piperazinoethylamine, is a chemical compound with established properties.^{[1][2]} Its fundamental chemical data are summarized below.

Property	Value
Molecular Formula	C8H19N3
Molecular Weight	157.26 g/mol
CAS Number	3644-18-6

A summary of the key molecular properties of **1-(2-Dimethylaminoethyl)piperazine**.

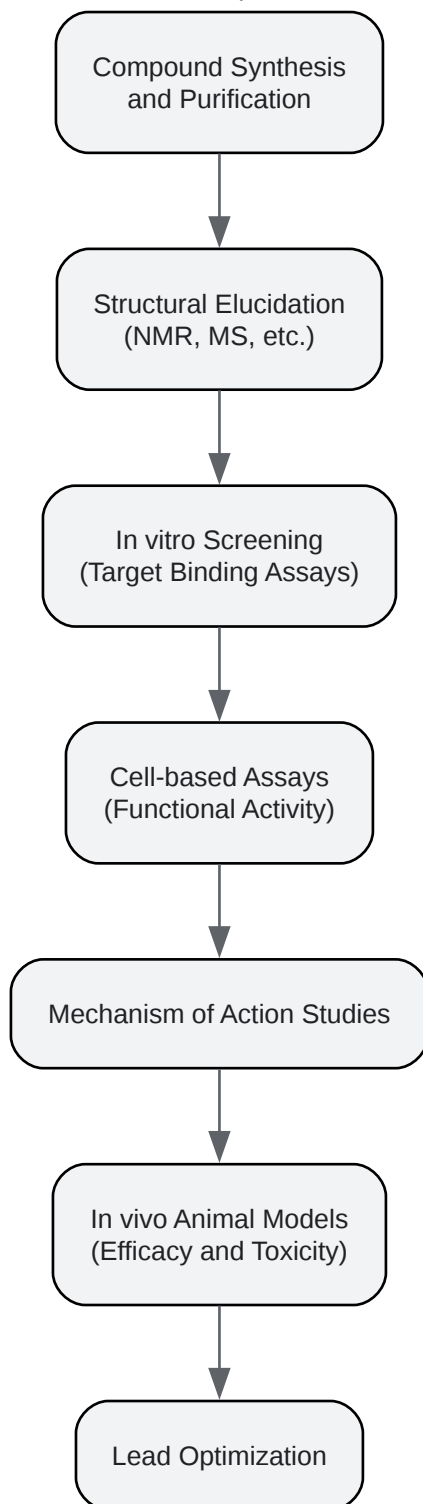
Physicochemical Characteristics

This compound is typically a clear yellow liquid with a boiling point of 63°C and a density of 0.917 g/cm³.^[3]^[4] It is classified as a corrosive and irritant substance, necessitating careful handling in a laboratory setting.^[4]

While detailed experimental protocols and specific signaling pathways involving **1-(2-Dimethylaminoethyl)piperazine** are not extensively documented in publicly available literature, its structural motifs are common in pharmacologically active molecules. Piperazine and its derivatives are known to interact with various biological targets, often exhibiting activity at central nervous system receptors.

Further research would be required to elucidate specific biological activities, mechanisms of action, and detailed experimental applications for this particular compound. The following logical workflow outlines a general approach for characterizing a novel compound with similar structural features.

General Workflow for Compound Characterization

[Click to download full resolution via product page](#)

A generalized workflow for the characterization and development of a novel chemical compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1- 2-(Dimethylamino)ethyl piperazine = 98.0 GC 3644-18-6 [sigmaaldrich.com]
- 2. 1- 2-(Dimethylamino)ethyl piperazine = 98.0 GC 3644-18-6 [sigmaaldrich.com]
- 3. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- To cite this document: BenchChem. [1-(2-Dimethylaminoethyl)piperazine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1333714#1-2-dimethylaminoethyl-piperazine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com